

Essential Safety and Operational Guide for Handling Iron(III)-EDTA

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Compound of Interest

Compound Name: *Iron(III)-edta*

Cat. No.: *B101899*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential safety and logistical information for handling **Iron(III)-EDTA**, including detailed operational and disposal plans.

Chemical Identifier:

- Name: Iron(III) ethylenediaminetetraacetic acid
- Synonyms: Ferric sodium edetate, Sodium iron EDTA[1][2]
- CAS Number: 15708-41-5

Hazard Identification: **Iron(III)-EDTA** is considered a hazardous substance.[1][2] It can cause irritation to the eyes, respiratory system, and skin.[1][2] It may also cause sensitization by skin contact.[1][2]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **Iron(III)-EDTA**, the following personal protective equipment is recommended.

PPE Category	Recommended Equipment	Specifications
Eye/Face Protection	Safety glasses with side shields, chemical goggles, or a face shield.	Should be worn to prevent eye contact. [3] [4]
Hand Protection	Chemically resistant protective gloves.	Materials such as rubber, polyethylene, or polypropylene are suitable. [1] [3]
Respiratory Protection	NIOSH/MSHA approved mask for nuisance dust or a particulate respirator.	Necessary when handling powders or in areas with insufficient ventilation to avoid inhalation of dust. [3]
Skin and Body Protection	Protective clothing, overalls, PVC apron, and safety shoes.	Worn to avoid prolonged skin contact. [1] [3] [4]

Handling and Storage Procedures

Proper handling and storage are crucial to maintain the integrity of the chemical and the safety of the laboratory environment.

Handling:

- Work in a well-ventilated area.[\[2\]](#)[\[3\]](#)
- Avoid generating dust.[\[1\]](#)[\[4\]](#)
- Avoid all personal contact, including inhalation and contact with skin and eyes.[\[1\]](#)[\[2\]](#)
- Use appropriate personal protective equipment.[\[5\]](#)
- Do not eat, drink, or smoke in the handling area.[\[4\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)[\[5\]](#)

Storage:

- Store in original, tightly closed containers in a cool, dry, well-ventilated area.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[6\]](#)
- Protect from sunlight and moisture.[\[3\]](#)[\[4\]](#)

Spill and Disposal Plan

In the event of a spill or for routine disposal, the following procedures should be followed.

Spill Response:

- Minor Spills:
 - Clean up spills immediately.[\[1\]](#)
 - Avoid breathing dust and contact with skin and eyes.[\[1\]](#)
 - Use a clean shovel to place the material in a dry, covered container.[\[5\]](#)
- Major Spills:
 - Advise personnel in the area and alert emergency responders.[\[1\]](#)
 - Wear appropriate PPE, including respiratory protection.[\[1\]](#)
 - Contain the spill with an absorbent material.[\[3\]](#)
 - Prevent the spill from entering drains or watercourses.[\[2\]](#)[\[3\]](#)

Disposal:

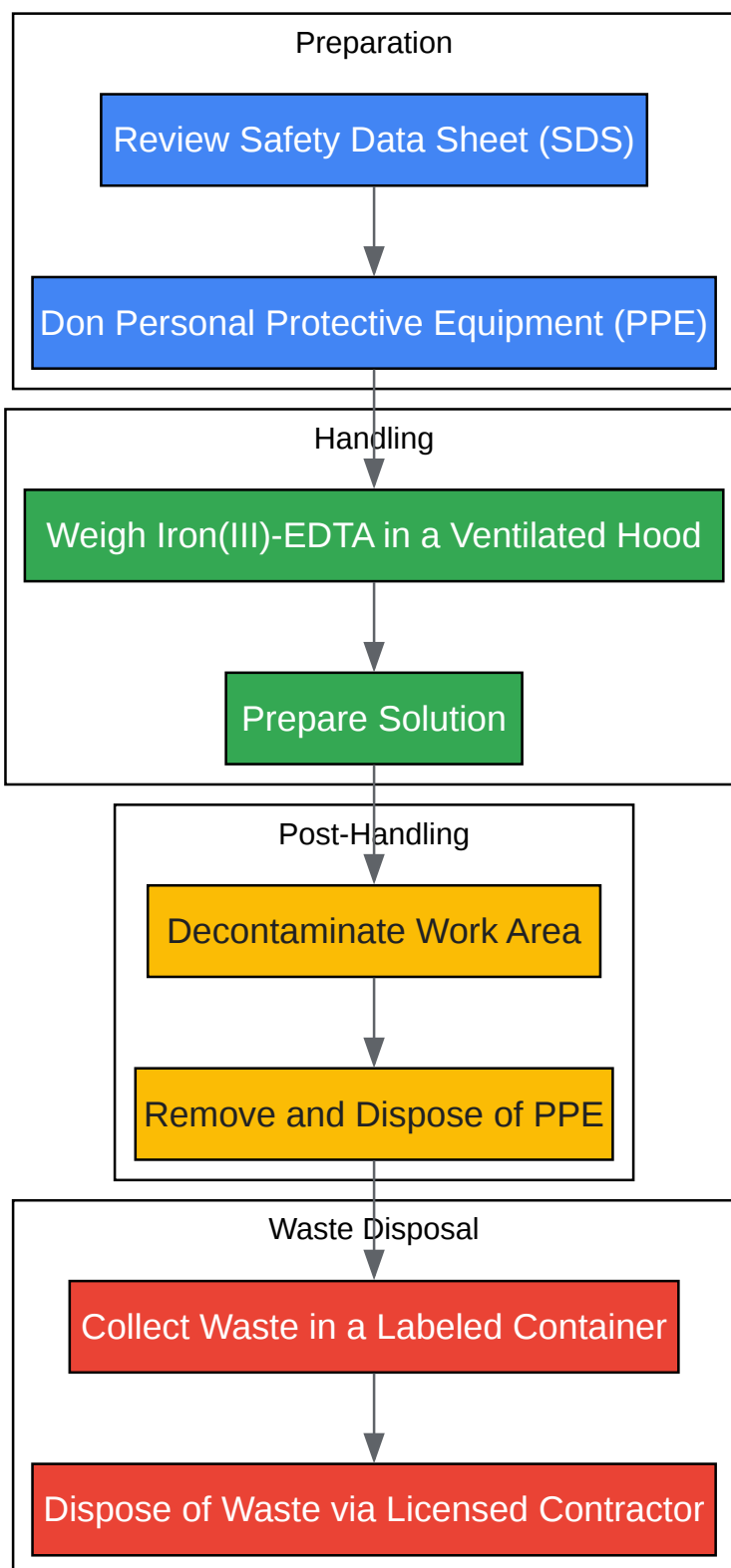
- All waste must be handled in accordance with local, state, and federal regulations.[\[1\]](#)
- Dispose of contents and containers in accordance with the instructions of a licensed waste collector.[\[5\]](#)
- Do not allow contamination of watercourses.[\[3\]](#)

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If you feel unwell, seek medical advice. ^[5]
Skin Contact	Wash the skin with plenty of water. ^[5] If skin irritation occurs, seek medical attention. ^[7]
Eye Contact	Rinse eyes with water as a precaution. ^[5] If irritation persists, seek medical attention. ^[7]
Ingestion	Call a poison center or a doctor if you feel unwell. ^[5]

Experimental Workflow: Handling and Disposal of Iron(III)-EDTA

The following diagram outlines the standard workflow for the safe handling and disposal of Iron(III)-EDTA in a laboratory setting.



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Caption: Workflow for safe handling and disposal of **Iron(III)-EDTA**.

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